

Application Note: In Vitro Profiling of N-Methyl-2-(phenylthio)ethanamine Hydrochloride

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Compound of Interest

Compound Name:	<i>N-Methyl-2-(phenylthio)ethanamine hydrochloride</i>
CAS No.:	114458-72-9
Cat. No.:	B2866283

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Introduction & Compound Profile

N-Methyl-2-(phenylthio)ethanamine hydrochloride (Structure: Ph-S-CH2-CH2-NHMe \cdot HCl) represents a critical structural motif in medicinal chemistry, specifically as a thioether bioisostere of the phenoxyethylamine class (e.g., early antidepressant scaffolds).

In drug discovery, this compound serves two primary experimental functions:

- **Pharmacological Probe:** It acts as a ligand to interrogate the structure-activity relationship (SAR) of Serotonin (SERT) and Norepinephrine (NET) transporters, where the sulfur atom modulates lipophilicity and hydrogen bond acceptance compared to its oxygen counterpart.
- **Metabolic Model:** The compound features two distinct metabolic "soft spots"—the thioether (susceptible to S-oxidation by FMO) and the secondary amine (susceptible to N-demethylation by CYP450)—making it an ideal substrate for distinguishing Phase I metabolic pathways.

Chemical Properties

Property	Specification
Chemical Name	N-Methyl-2-(phenylthio)ethan-1-amine hydrochloride
Molecular Formula	C9H13NS · HCl
Molecular Weight	203.73 g/mol (Salt); 167.27 g/mol (Free Base)
Solubility	Water (>50 mM), DMSO (>100 mM), Ethanol (Moderate)
Stability	Hygroscopic; Thioether is prone to oxidation to sulfoxide/sulfone upon prolonged air exposure.
Storage	-20°C, Desiccated, under Argon/Nitrogen atmosphere.

Experimental Protocols

Protocol A: Monoamine Transporter (SERT/NET)

Radioligand Binding Assay

Objective: To determine the binding affinity (

) of N-Methyl-2-(phenylthio)ethanamine for the serotonin and norepinephrine transporters.

Mechanism: This assay relies on the competitive displacement of a high-affinity radioligand (e.g.,

-Paroxetine for SERT) by the test compound. The sulfur atom in the linker region often alters the binding pose within the S1 pocket of the transporter.

Materials

- Source Tissue: Rat cortical membranes (for SERT) or hypothalamic membranes (for NET). Alternatively, HEK293 cells stably expressing hSERT/hNET.
- Radioligand:

-Paroxetine (SERT,

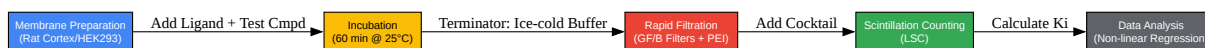
nM) or

-Nisoxetine (NET,

nM).

- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, pH 7.4.
- Nonspecific Binding (NSB) Control: Fluoxetine (10 μ M) or Desipramine (10 μ M).

Workflow Diagram



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Figure 1: Workflow for competitive radioligand binding assay.

Step-by-Step Methodology

- Membrane Preparation: Homogenize tissue in ice-cold Assay Buffer. Centrifuge at 40,000 x g for 20 min. Resuspend pellet to a final protein concentration of 0.5–1.0 mg/mL.
- Plate Setup: Use 96-well polypropylene plates.
 - Total Binding: 25 μ L Buffer + 25 μ L Radioligand + 150 μ L Membranes.
 - NSB: 25 μ L Blocker (10 μ M) + 25 μ L Radioligand + 150 μ L Membranes.
 - Test: 25 μ L N-Methyl-2-(phenylthio)ethanamine (10 concentrations, 0.1 nM – 10 μ M) + 25 μ L Radioligand + 150 μ L Membranes.
- Incubation: Incubate plates for 60 minutes at 25°C (Room Temp) to reach equilibrium.
- Harvesting: Pre-soak GF/B glass fiber filters in 0.5% Polyethyleneimine (PEI) for 2 hours to reduce ligand binding to the filter. Rapidly filter the reaction mix using a cell harvester. Wash 3x with ice-cold buffer.

- Detection: Transfer filters to scintillation vials, add 5 mL cocktail, and count for 1 min/vial.
 - Analysis: Plot % Specific Binding vs. Log[Concentration]. Fit to a one-site competition model to derive
 - . Calculate
- using the Cheng-Prusoff equation:

Protocol B: Metabolic Stability & Pathway Profiling (FMO vs. CYP)

Objective: To differentiate the metabolic clearance driven by S-oxidation (FMO-mediated) versus N-demethylation (CYP-mediated).

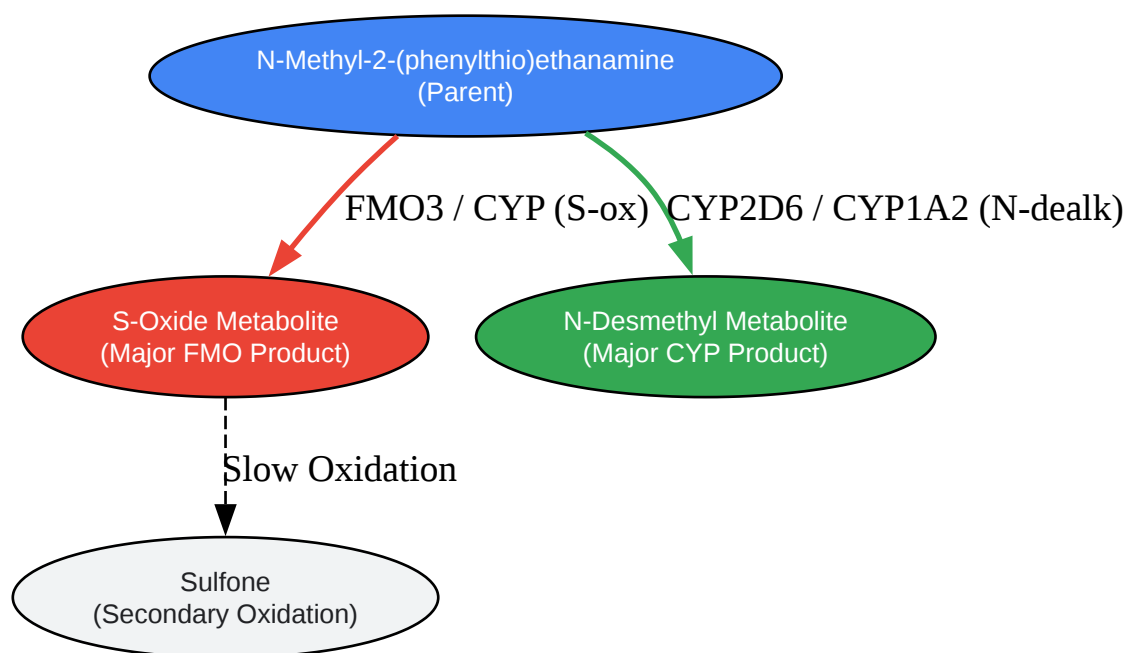
Mechanism:

- FMO (Flavin-containing Monooxygenase): Preferentially attacks the nucleophilic sulfur, converting the thioether to a Sulfoxide ().
- CYP (Cytochrome P450): Preferentially attacks the N-methyl group, leading to N-demethylation ().

Materials

- Enzyme Source: Human Liver Microsomes (HLM) or Recombinant FMO3 / CYP2D6 supersomes.
- Cofactor: NADPH Regenerating System (Glucose-6-phosphate, G6PDH, NADP+).
- Quench Solution: Acetonitrile containing Internal Standard (e.g., Tolbutamide).
- Analysis: LC-MS/MS (Triple Quadrupole).

Metabolic Pathway Diagram



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Figure 2: Divergent metabolic pathways for thioether-amine scaffolds.

Step-by-Step Methodology

- Pre-Incubation: Thaw microsomes on ice. Dilute to 0.5 mg/mL protein in 100 mM Phosphate Buffer (pH 7.4). Pre-incubate 5 min at 37°C.
- Reaction Initiation: Add Test Compound (1 μ M final) and NADPH (1 mM final). Total volume: 200 μ L.
 - Control A: Heat-inactivated microsomes (Negative Control).
 - Control B: Without NADPH (Stability Control).
- Time Course: Sample 30 μ L aliquots at min.
- Quenching: Dispense aliquot into 120 μ L ice-cold Acetonitrile (with IS). Vortex vigorously.
- Clarification: Centrifuge at 3,000 x g for 10 min at 4°C.

- LC-MS/MS Analysis: Inject supernatant. Monitor MRM transitions:

- Parent:

Fragment (e.g., 137).

- Sulfoxide (+16 Da):

.

- Desmethyl (-14 Da):

.

- Calculation: Calculate Intrinsic Clearance (

) based on the depletion half-life (

).

Data Interpretation & Troubleshooting

Expected Results

Assay	Parameter	Expected Outcome / Interpretation
Binding (SERT)		Typically lower affinity than the ether analog (Fluoxetine-like). The S-atom is larger and less electronegative, altering the H-bond network in the binding pocket.
Metabolic Stability		Short half-life (< 15 min) in HLM due to dual clearance pathways.
Metabolite Ratio	S-Ox / N-dealk	High ratio indicates FMO dominance. Low ratio indicates CYP dominance.

Troubleshooting Guide

- Issue: High Background Oxidation.
 - Cause: The thioether is sensitive to air oxidation.
 - Solution: Prepare stock solutions in degassed DMSO and store under argon. Add antioxidant (e.g., Ascorbic Acid) to the buffer only if it does not interfere with the assay.
- Issue: Poor Solubility in Assay Buffer.
 - Cause: The HCl salt is soluble, but the free base may precipitate at pH > 8.
 - Solution: Keep DMSO concentration < 1% and ensure buffer pH is strictly 7.4.

References

- Principles of Bioisosterism: Patani, G. A., & LaVoie, E. J. (1996). Bioisosterism: A Rational Approach in Drug Design. Chemical Reviews, 96(8), 3147–3176. [Link](#)
- FMO Metabolic Pathways: Krueger, S. K., & Williams, D. E. (2005). Mammalian flavin-containing monooxygenases: structure/function, genetic polymorphisms and role in drug metabolism. Pharmacology & Therapeutics, 106(3), 357–387. [Link](#)
- SERT Binding Protocols: Tatsumi, M., Groshan, K., Blakely, R. D., & Richelson, E. (1997). Pharmacological profile of antidepressants and related compounds at human monoamine transporters. European Journal of Pharmacology, 340(2-3), 249–258. [Link](#)
- Cheng-Prusoff Equation: Cheng, Y., & Prusoff, W. H. (1973). Relationship between the inhibition constant (KI) and the concentration of inhibitor which causes 50 per cent inhibition (I50) of an enzymatic reaction. Biochemical Pharmacology, 22(23), 3099–3108. [Link](#)
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